

Gosogliptin pathfinding research

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Compound Focus: Gosogliptin

CAS No.: 869490-47-1

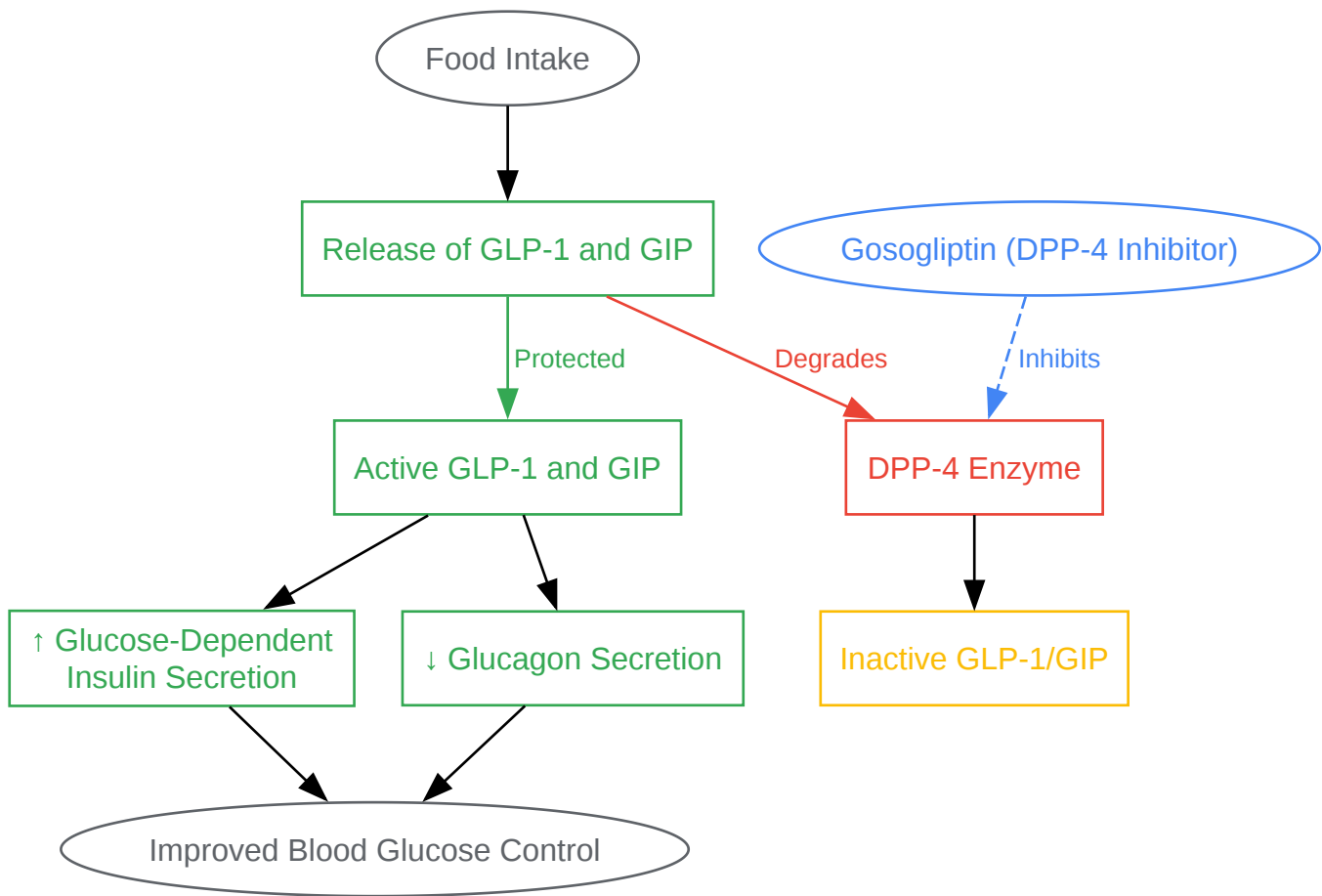
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Mechanism of Action and Pathway

Gosogliptin functions by inhibiting the DPP-4 enzyme. This enzyme is responsible for rapidly degrading the body's endogenous **incretin hormones**, primarily **Glucagon-like Peptide-1 (GLP-1)** and **Glucose-dependent Insulinotropic Polypeptide (GIP)** [1] [2]. By blocking DPP-4, **Gosogliptin** prolongs the activity of these hormones, enhancing their physiological effects [3].

The following diagram illustrates the core mechanism of DPP-4 inhibitors like **Gosogliptin** in regulating blood glucose.



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Diagram illustrating the mechanism of DPP-4 inhibitors like **Gosogliptin** in regulating blood glucose.

Research and Development Status

While **Gosogliptin** was discovered and entered clinical trials, its development seems to have stalled.

- **Clinical Trials:** DrugBank records show one Phase 1 trial and several Phase 2 trials for Type 2 Diabetes, with one Phase 3 trial listed as "completed" [4]. The lack of subsequent approvals or widespread reporting suggests it may not have been pursued for final regulatory approval.
- **Comparison with Other DPP-4 Inhibitors:** **Gosogliptin** is part of a well-established drug class. The table below lists other FDA-approved DPP-4 inhibitors for context [3].

DPP-4 Inhibitor	Brand Name	Year of Approval
Sitagliptin	Januvia	2006
Saxagliptin	Onglyza	2009
Linagliptin	Tradjenta	2011
Gemigliptin	Zemiglo	2012
Teneligliptin	Tenelia	2012
Omarigliptin	Marizev	2015
Trelagliptin	Zafatek	2015
Gosogliptin	Satyor	2016

It's important to note that while one source lists **Gosogliptin**'s approval year as 2016 [3], more authoritative databases like DrugBank clearly state it is **not approved** in the US or elsewhere [4], indicating that its commercial availability is likely limited to specific regions or it did not reach the global market.

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References

1. What is the mechanism of Gosogliptin? [synapse.patsnap.com]
2. DPP-4 inhibitors for treating T2DM - hype or hope? an ... [pmc.ncbi.nlm.nih.gov]
3. A Comprehensive Review and Perspective on Natural ... [pmc.ncbi.nlm.nih.gov]
4. Gosogliptin: Uses, Interactions, Mechanism of Action [go.drugbank.com]

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